

Application Notes: Methoxy-PMS for Enzymatic Activity Staining

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Compound of Interest

Compound Name: Methoxy-PMS

Cat. No.: B163039

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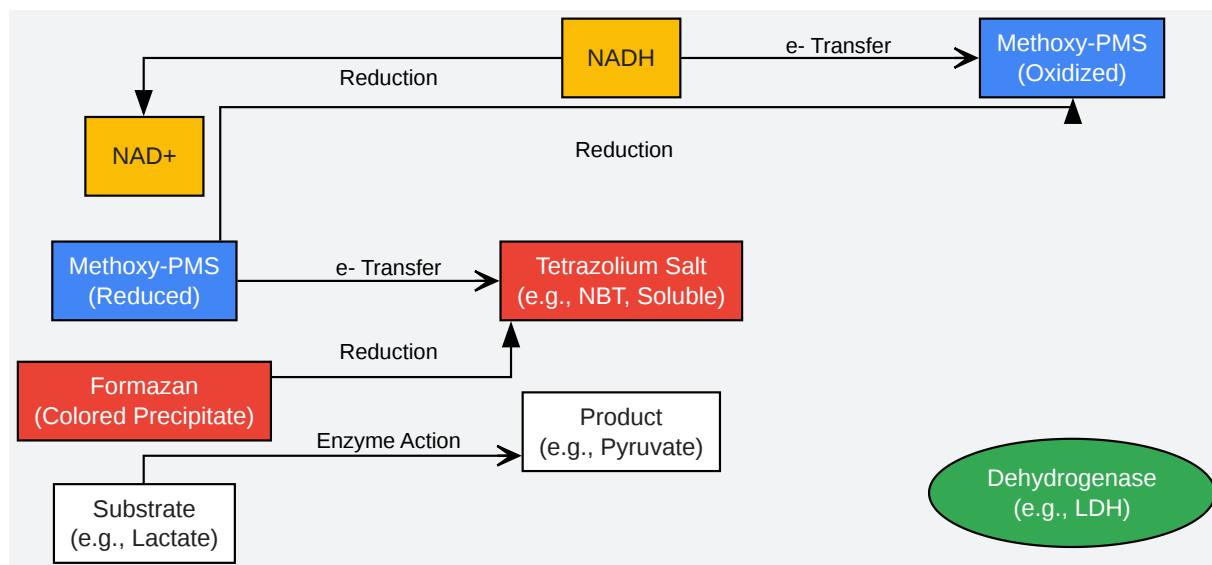
Introduction

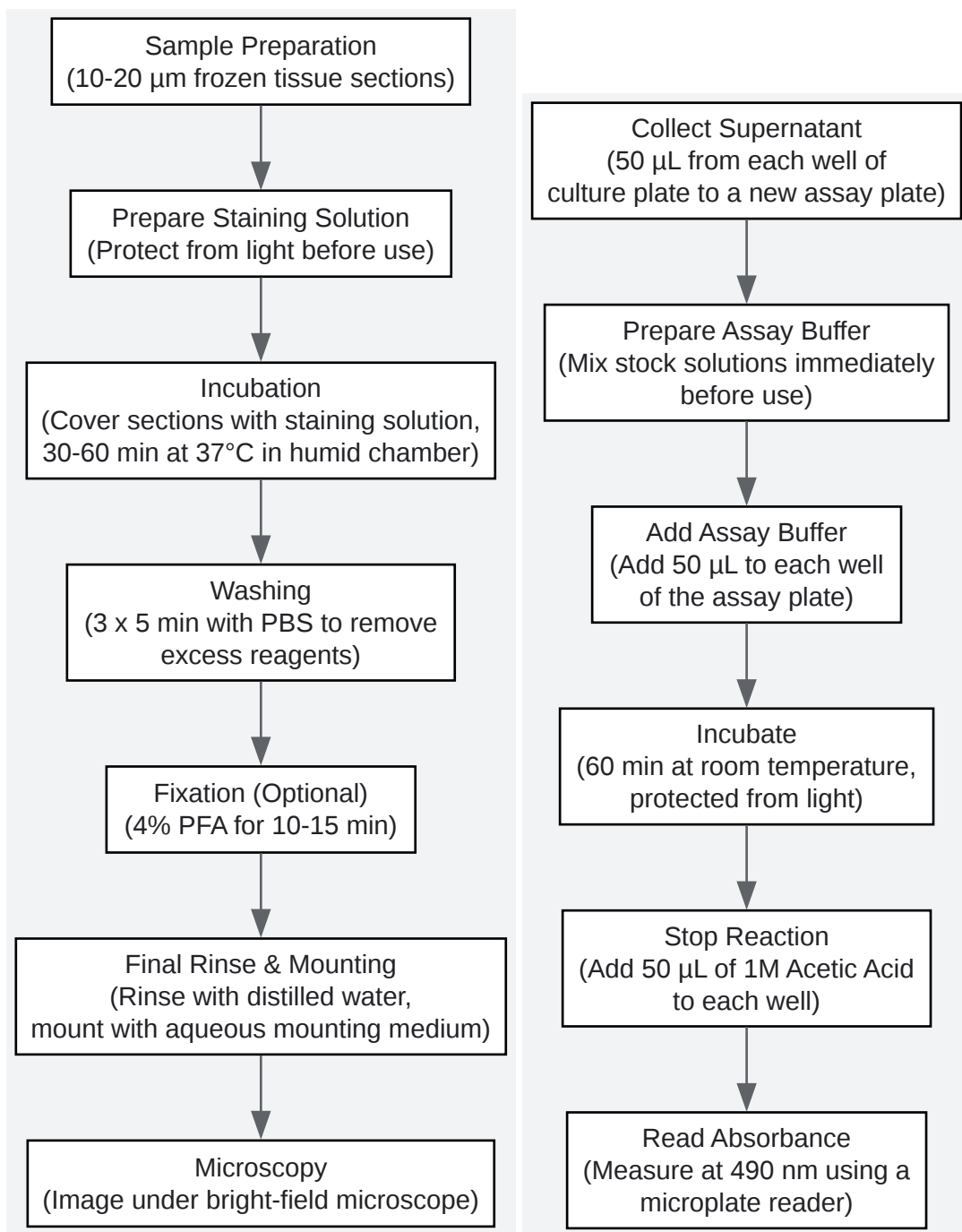
1-Methoxy-5-methylphenazinium methyl sulfate (**Methoxy-PMS** or MPMS) is a highly stable and efficient electron mediator used in biochemical assays and histochemical staining for enzymatic activity.^{[1][2]} It serves as an intermediate electron carrier, transferring electrons from reduced nicotinamide adenine dinucleotide (NADH) or nicotinamide adenine dinucleotide phosphate (NADPH) to a final detector molecule, typically a tetrazolium salt.^{[1][3][4]} The primary advantage of **Methoxy-PMS** over its traditional counterpart, Phenazine Methosulfate (PMS), is its exceptional photochemical stability.^{[2][5]} Solutions of **Methoxy-PMS** are resistant to degradation under normal laboratory lighting, ensuring greater reproducibility and reliability in enzyme assays.^{[2][6]} Its efficiency as an electron mediator is comparable, and in some cases superior, to that of PMS, making it an ideal substitute for the activity staining of various NAD(P)⁺-dependent dehydrogenases.^{[1][2]}

Mechanism of Action

The use of **Methoxy-PMS** in enzymatic staining hinges on a coupled multi-step reaction. The process begins with an NAD(P)⁺-dependent dehydrogenase oxidizing its specific substrate. This enzymatic reaction reduces the coenzyme NAD⁺ or NADP⁺ to NADH or NADPH, respectively. **Methoxy-PMS** then acts as an intermediary, accepting electrons from the newly formed NAD(P)H and becoming reduced in the process. This step regenerates the oxidized NAD(P)⁺, allowing the enzymatic reaction to continue. Finally, the reduced **Methoxy-PMS** transfers the captured electrons to a tetrazolium salt, such as Nitroblue Tetrazolium (NBT) or

Iodonitrotetrazolium (INT). This reduction converts the soluble, lightly-colored tetrazolium salt into a vibrant, insoluble formazan precipitate.[6][7] The localized deposition of this colored formazan provides a visual marker for the site of enzymatic activity within a tissue section or a quantifiable color change in a solution-based assay.





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References

- 1. Use of 1-methoxy-5-methylphenazinium methyl sulfate (1-methoxyPMS) in the assay of some enzymes of diagnostic importance - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 1-Methoxy-5-methylphenazinium methyl sulfate. A photochemically stable electron mediator between NADH and various electron acceptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. selleckchem.com [selleckchem.com]
- 5. [1-methoxy-5-methylphenazinium-methylsulfate--a light stabile redox mediator in the histochemistry (author's transl)] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Electron Mediator 1-Methoxy PMS | CAS 65162-13-2 Dojindo [dojindo.com]
- 7. Mapping Metabolism: Monitoring Lactate Dehydrogenase Activity Directly in Tissue - PMC [pmc.ncbi.nlm.nih.gov]
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